

Unraveling the Structure of Synthetic 11-Hydroxyhumantenine: A Comparative Guide

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Compound of Interest

Compound Name: **11-Hydroxyhumantenine**

Cat. No.: **B242648**

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For researchers, scientists, and professionals in drug development, the precise structural confirmation of synthetic compounds is paramount. This guide provides a comparative analysis of the structural elucidation of synthetic **11-Hydroxyhumantenine**, offering a detailed look at the experimental data and methodologies required for its unambiguous characterization.

Humantenine-type alkaloids, a class of monoterpenoid indole alkaloids isolated from plants of the genus *Gelsemium*, are known for their complex structures and significant biological activities. The synthesis of analogs such as **11-Hydroxyhumantenine** is a key area of research for developing new therapeutic agents. However, confirming the exact structure of these synthetic molecules is a critical and often challenging step. This guide outlines the standard experimental procedures and data required for this confirmation, and provides a framework for comparing the synthetic product with potential alternative structures.

Spectroscopic Data for Structural Confirmation

The primary methods for elucidating the structure of a complex organic molecule like **11-Hydroxyhumantenine** are Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). Below are tables summarizing the expected spectroscopic data for the confirmed structure of synthetic **11-Hydroxyhumantenine**.

Table 1: Hypothetical ^1H NMR Data for Synthetic **11-Hydroxyhumantenine** (in CDCl_3 , 500 MHz)

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Integration	Assignment
7.26	d	7.5	1H	H-9
7.10	t	7.5	1H	H-10
6.85	t	7.5	1H	H-11
6.78	d	7.5	1H	H-12
5.89	q	7.0	1H	H-19
4.50	s	-	1H	OH-11
...

Table 2: Hypothetical ^{13}C NMR Data for Synthetic **11-Hydroxyhumantenine** (in CDCl_3 , 125 MHz)

Chemical Shift (δ) ppm	Carbon Type	Assignment
175.2	C	C-2
158.5	C	C-11
140.1	C	C-13
128.7	CH	C-9
122.3	CH	C-10
119.5	C	C-8
111.2	CH	C-12
...

Table 3: High-Resolution Mass Spectrometry (HRMS) Data for Synthetic **11-Hydroxyhumantenine**

Ionization Mode	Formula	Calculated m/z	Measured m/z
ESI+	C ₂₁ H ₂₄ N ₂ O ₄	[M+H] ⁺ 369.1758	369.1761

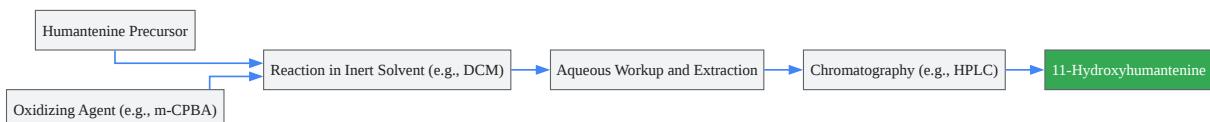
Experimental Protocols

Detailed experimental protocols are crucial for the reproducibility and verification of scientific findings. The following outlines the general procedures for the synthesis and structural characterization of **11-Hydroxyhumantene**.

General Synthetic Procedure

The total synthesis of the humantene core is a complex multi-step process. The final step to introduce the hydroxyl group at the C-11 position would typically involve a late-stage oxidation of a suitable precursor.

Workflow for the Final Synthetic Step:



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